purification challenges of 2-Amino-5-chloronicotinamide

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Compound of Interest

Compound Name:	*2-Amino-5-chloronicotinamide*
CAS No.:	*58483-97-9*
Cat. No.:	*B3329362*

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Technical Support Center: Purification of **2-Amino-5-chloronicotinamide**

Welcome to the Advanced Purification Support Hub. Subject: **2-Amino-5-chloronicotinamide** (CAS: 58483-97-9) Role: Senior Application Scientist Objective: To provide high-fidelity troubleshooting for the isolation and purification of **2-Amino-5-chloronicotinamide**, addressing specific chemical behaviors, solubility profiles, and impurity rejection strategies.

Part 1: Molecule Profile & Chemical Behavior

Before troubleshooting, verify your target's physicochemical profile. This molecule is an amphoteric pyridine derivative, meaning its solubility and stability are heavily pH-dependent.

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Parameter	Data	Technical Note
CAS Number	58483-97-9	Distinct from 2-amino-5-chloropyridine (lacks amide).
Molecular Weight	171.58 g/mol	
pKa (Estimated)	~3.5 (Pyridine N)	Protonation occurs at low pH (<3), increasing solubility.
Solubility (Water)	Poor (<1 mg/mL at pH 7)	Requires pH adjustment or organic co-solvents.
Solubility (Organic)	DMSO, MeOH (Warm)	Limited solubility in non-polar solvents (Hexane, DCM).
Key Impurities	2-Aminonicotinamide (SM), 2-Amino-5-chloronicotinic acid (Hydrolysis), Regioisomers.	Impurity profile depends on synthesis route (Chlorination vs. Amidation).

Part 2: Troubleshooting Guide (Q&A Format)

Topic 1: Solubility & Dissolution Challenges

Q: "I cannot get the crude solid to dissolve in water or ethanol for recrystallization. What solvent system should I use?"

A: **2-Amino-5-chloronicotinamide** exhibits a "brick-dust" crystal lattice typical of planar nicotinamides. It resists dissolution in neutral protic solvents.

- The Fix (Acid-Base Swing): Do not rely on heat alone. Utilize the basicity of the pyridine nitrogen.
  - Suspend the crude solid in 1M HCl (approx. 5-10 volumes).
  - The compound will protonate and dissolve, forming the hydrochloride salt.
  - Filter this acidic solution to remove non-basic impurities (e.g., over-chlorinated neutral byproducts).

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- Slowly neutralize the filtrate with 1M NaOH or saturated $NaHCO_3$ to pH 7–8. The free base will precipitate as a fine solid.

- The Fix (Recrystallization): If you must use organic solvents, use Methanol/Water (4:1) or Ethanol/Water (3:1) with reflux. Pure ethanol is often insufficient.

> *Technical Insight: The amide group at position 3 can hydrolyze to the acid (2-amino-5-chloronicotinic acid) if exposed to strong acid/base at high temperatures for extended periods. Perform the Acid-Base Swing at room temperature (20–25°C) to minimize hydrolysis [1].*

Topic 2: Impurity Removal (Starting Material vs. Product)

Q: "My HPLC shows 5-10% of unreacted 2-aminonicotinamide. How do I separate it without column chromatography?"

A: Separating the chlorinated product from the non-chlorinated starting material is challenging due to their similar polarity. However, the chlorine atom at position 5 significantly reduces the basicity of the pyridine nitrogen compared to the starting material.

- Protocol (pKa-Based Selective Extraction):

  - Dissolve the mixture in Ethyl Acetate (EtOAc). (Note: You may need a large volume or warm EtOAc).

  - Wash the organic layer with mildly acidic buffer (pH 4.0–4.5), such as a Citrate or Acetate buffer.

  - Mechanism: At pH 4.5, the more basic starting material (2-aminonicotinamide, pKa ~4-5) will protonate and partition into the aqueous phase. The 5-chloro derivative (pKa ~3.0-3.5, reduced by electron-withdrawing Cl) will remain largely unprotonated in the organic phase [2].

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- Separate phases and dry the organic layer.

Q: "I am seeing a 'fronting' peak in my chromatogram. Is this a regioisomer?"

A: If you synthesized via direct chlorination of 2-aminonicotinamide (using NCS or Cl_2), you likely generated 2-amino-5,6-dichloronicotinamide or 2-amino-3-chloronicotinamide (less likely due to sterics).

- Diagnosis: Check the UV spectrum. 5,6-dichloro analogs often show a bathochromic shift (red-shift) compared to the mono-chloro species.
- Removal: These over-chlorinated byproducts are much more lipophilic.
  - Trituration: Slurry the crude solid in Dichloromethane (DCM) or Chloroform. The di-chloro impurities are often soluble in DCM, while the desired **2-Amino-5-chloronicotinamide** remains insoluble. Filter and keep the solid.[1]

Topic 3: Chromatography Optimization

Q: "The peak shape is terrible on C18 (tailing). What conditions do you recommend?"

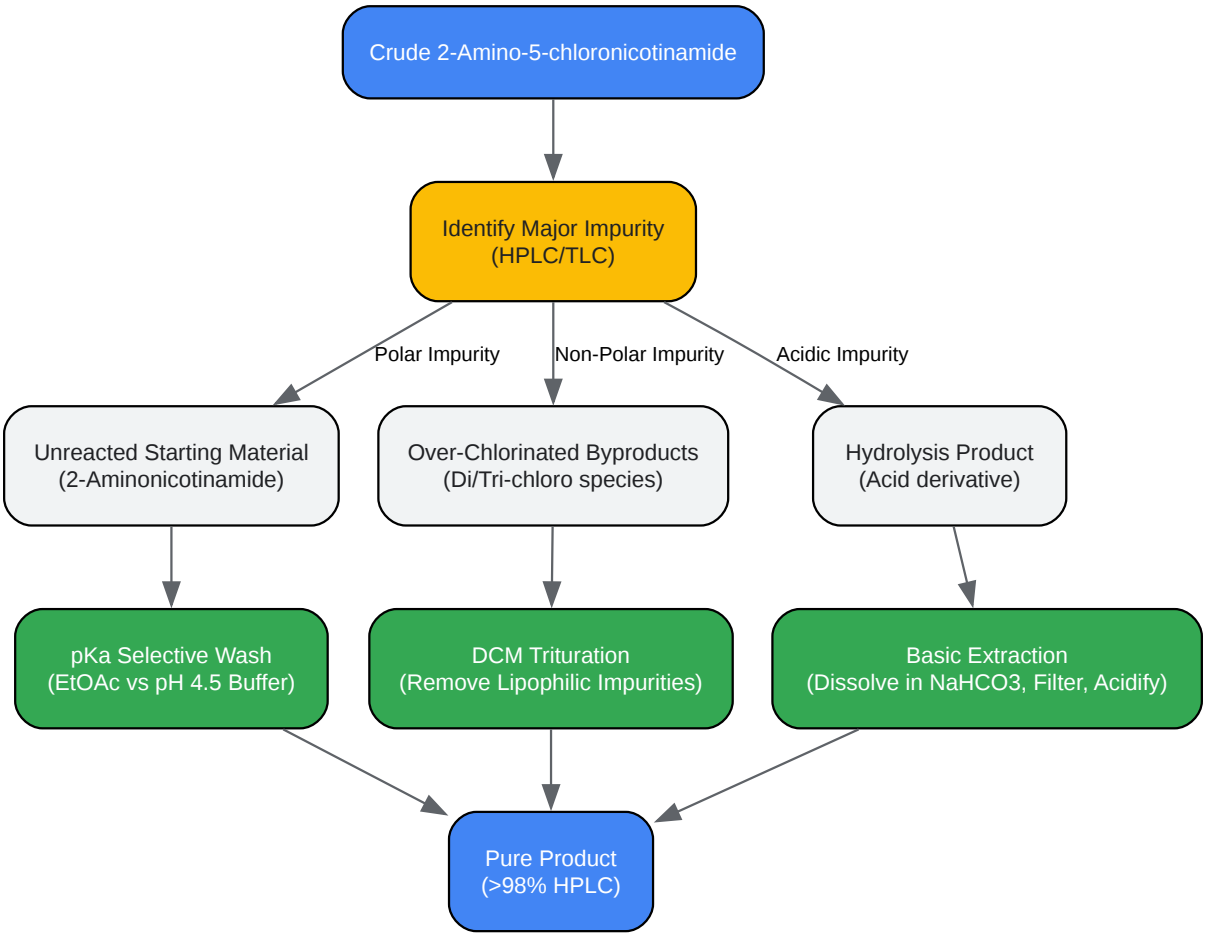
A: Tailing is caused by the interaction of the basic pyridine nitrogen with residual silanols on the column stationary phase.

- Mobile Phase Modifier: You must use an ion-pairing agent or a high-strength buffer.
  - Recommendation: Water (0.1% TFA) / Acetonitrile (0.1% TFA). The Trifluoroacetic acid (TFA) protonates the nitrogen (masking it) and improves peak symmetry.
  - Alternative: 10 mM Ammonium Bicarbonate (pH 10). At high pH, the pyridine is fully deprotonated. Ensure your column (e.g., C18 Hybrid/Gemini) is pH stable [3].
- Column Choice: Use a "Base-Deactivated" column (e.g., C18-PFP or end-capped ODS) to minimize silanol interactions.

Part 3: Visualized Workflows

Workflow 1: Purification Decision Tree

This logic gate determines the optimal purification route based on your primary impurity profile.



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Caption: Decision matrix for selecting purification method based on specific impurity profile.

Workflow 2: The "Acid-Base Swing" Protocol

The gold standard for removing non-basic contaminants.

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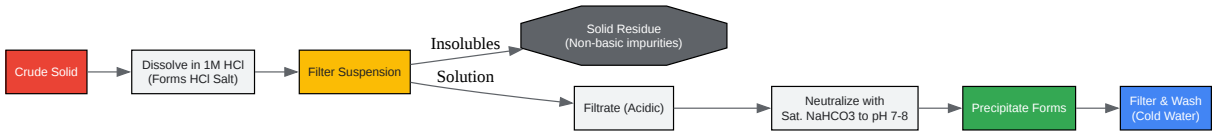

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Caption: Step-by-step "Acid-Base Swing" protocol for purifying amphoteric aminonicotinamides.

Part 4: Summary of Quantitative Data

Property	Value/Condition	Reference
Optimal Recrystallization Solvent	Methanol or MeOH/Water (4:1)	[1, 4]
pKa (Pyridine N)	~3.5 (Predicted)	[2]
Melting Point	220–225 °C (Decomposes)	[4]
HPLC Mobile Phase	A: Water + 0.1% TFA, B: ACN + 0.1% TFA	[3]
Storage	2-8°C, Protect from Light (Amide stability)	[5]

References

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